

(Z)-Rilpivirine-d4 certificate of analysis and purity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Z)-Rilpivirine-d4

Cat. No.: B15580697

[Get Quote](#)

An In-depth Technical Guide to **(Z)-Rilpivirine-d4**: Certificate of Analysis and Purity Assessment

For researchers, scientists, and drug development professionals, understanding the purity and analytical profile of a deuterated active pharmaceutical ingredient (API) like **(Z)-Rilpivirine-d4** is critical for its application in pharmacokinetic studies, as an internal standard, or in metabolic research. This technical guide provides a comprehensive overview of the typical data found in a Certificate of Analysis (CoA) for **(Z)-Rilpivirine-d4**, details the experimental protocols for its purity and identity assessment, and illustrates relevant biological pathways.

Certificate of Analysis: A Summary of Quality

A Certificate of Analysis for **(Z)-Rilpivirine-d4** provides a summary of its identity, purity, and quality. While a specific batch CoA is not publicly available, the following table represents the typical quantitative data provided by manufacturers.

Table 1: Typical Quantitative Data for **(Z)-Rilpivirine-d4**

Test	Method	Specification	Typical Result
Identity			
¹ H NMR	USP <761>	Conforms to structure	Conforms
Mass Spectrometry	USP <736>	Conforms to molecular weight	Conforms
Purity			
Chemical Purity (HPLC)	USP <621>	≥98%	99.5%
Isotopic Purity	Mass Spectrometry	≥95% Deuterium Incorporation	>99%
Deuterium Incorporation	¹ H NMR / ² H NMR	Report Value	>95% at labeled positions
Residual Solvents			
Various	USP <467>	Meets USP limits	Complies
Inorganic Impurities			
Residue on Ignition	USP <281>	≤0.1%	<0.05%
Physical Properties			
Appearance	Visual	White to off-white solid	Conforms

Experimental Protocols

The analytical methods used to characterize **(Z)-Rilpivirine-d4** are crucial for ensuring its quality. Deuterated compounds require specific analytical techniques to confirm not only chemical purity but also the extent and location of isotopic labeling.[\[1\]](#)[\[2\]](#)

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

This method is used to determine the chemical purity of the substance by separating it from any organic impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μ m).
- Mobile Phase: A gradient of acetonitrile and water (containing a buffer like ammonium acetate).
- Flow Rate: 1.0 mL/min.
- Detection: UV at a specified wavelength (e.g., 290 nm).
- Procedure: A solution of **(Z)-Rilpivirine-d4** is prepared in a suitable solvent (e.g., acetonitrile) and injected into the HPLC system. The peak area of the main component is compared to the total area of all peaks to calculate the purity.

Mass Spectrometry (MS) for Identity and Isotopic Purity

Mass spectrometry is used to confirm the molecular weight of **(Z)-Rilpivirine-d4** and to determine its isotopic purity.

- Instrumentation: A high-resolution mass spectrometer (HRMS) such as a time-of-flight (TOF) or Orbitrap instrument.
- Ionization Source: Electrospray ionization (ESI) in positive ion mode.
- Procedure for Identity: The sample is introduced into the mass spectrometer, and the mass-to-charge ratio (m/z) of the molecular ion is measured to confirm it matches the theoretical mass of **(Z)-Rilpivirine-d4** ($C_{22}H_{14}D_4N_6$).
- Procedure for Isotopic Purity: The relative intensities of the peaks corresponding to the deuterated molecule and its non-deuterated and partially deuterated isotopologues are measured to calculate the percentage of deuterium incorporation.

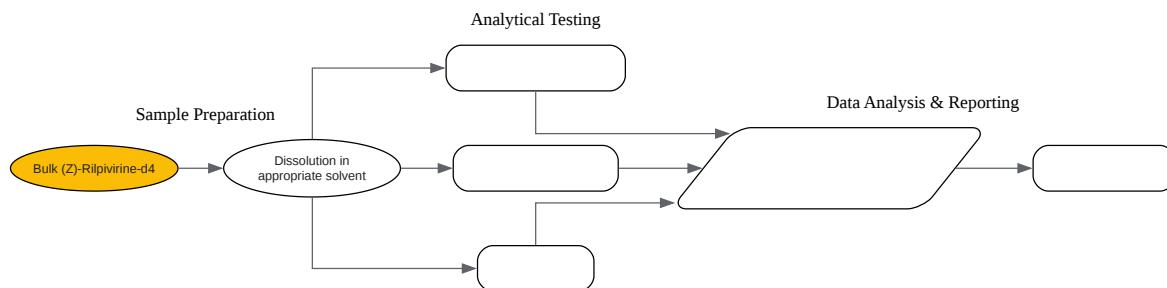
Nuclear Magnetic Resonance (NMR) Spectroscopy for Structure and Deuterium Incorporation

NMR spectroscopy is a powerful tool for confirming the chemical structure and determining the specific sites and extent of deuterium labeling.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR: The absence or significant reduction of signals at the positions where deuterium has been incorporated confirms the labeling. The integration of the remaining proton signals provides a quantitative measure of deuterium incorporation.
- ^2H NMR (Deuterium NMR): This technique directly observes the deuterium nuclei, providing a definitive confirmation of the deuterium location and a quantitative measure of the isotopic enrichment at each labeled site.[\[2\]](#)
- Solvent: A deuterated solvent in which the sample is soluble (e.g., DMSO-d₆).

Visualizing Workflows and Pathways Analytical Workflow for Quality Control

The following diagram illustrates the typical workflow for the analytical characterization of **(Z)-Rilpivirine-d4**.

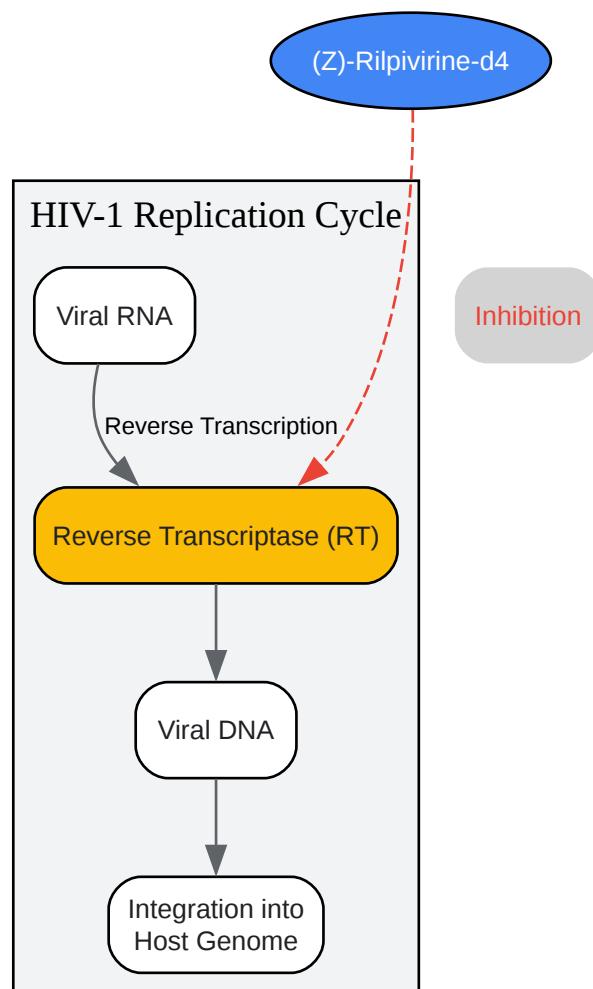


[Click to download full resolution via product page](#)

Analytical workflow for **(Z)-Rilpivirine-d4** quality control.

Mechanism of Action: HIV-1 Reverse Transcriptase Inhibition

Rilpivirine is a non-nucleoside reverse transcriptase inhibitor (NNRTI).^{[3][4][5]} It directly binds to and inhibits the activity of HIV-1 reverse transcriptase, an enzyme essential for viral replication.^{[4][6][7]}

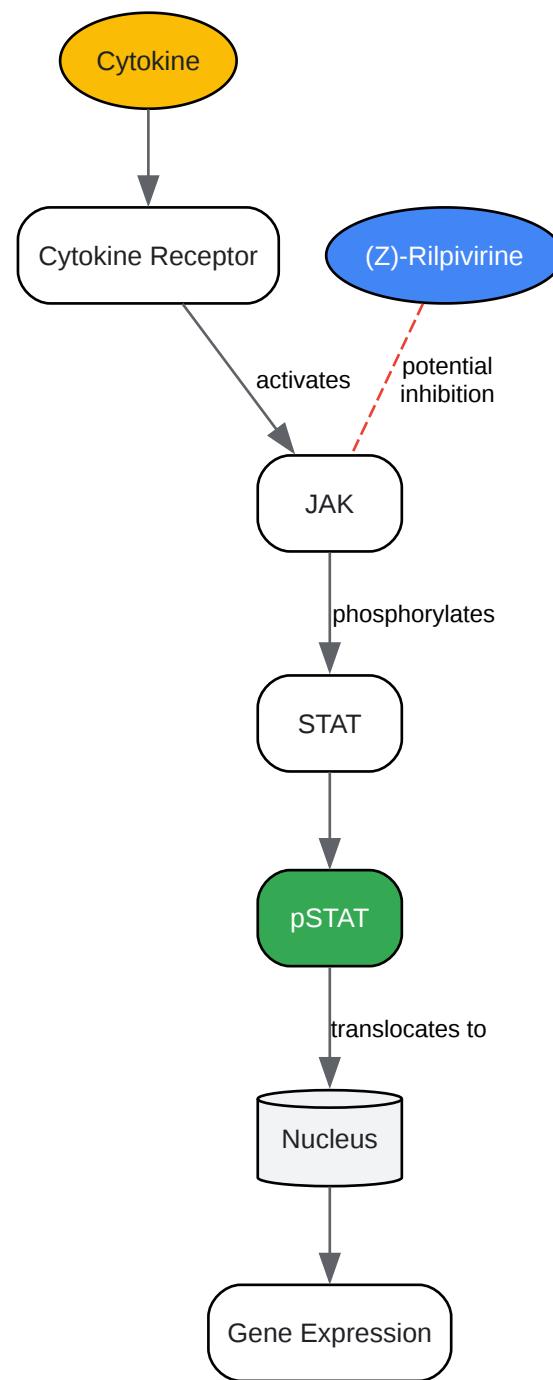


[Click to download full resolution via product page](#)

Inhibition of HIV-1 reverse transcriptase by Rilpivirine.

Potential Off-Target Signaling Pathway Involvement

Recent research suggests that rilpivirine may have effects on cellular signaling pathways beyond its role as an NNRTI, including the Janus kinase-signal transducer and activator of transcription (JAK-STAT) pathway.^{[6][7]} This has led to investigations into its potential for drug repurposing.^{[6][7]}



[Click to download full resolution via product page](#)

Potential influence of Rilpivirine on the JAK-STAT pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. resolvemass.ca [resolvemass.ca]
- 2. resolvemass.ca [resolvemass.ca]
- 3. Rilpivirine | C22H18N6 | CID 6451164 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. What is the mechanism of Rilpivirine Hydrochloride? [synapse.patsnap.com]
- 5. go.drugbank.com [go.drugbank.com]
- 6. Evolution of Antiretroviral Drug Rilpivirine and Approach to Oncology - PMC [pmc.ncbi.nlm.nih.gov]
- 7. physiciansweekly.com [physiciansweekly.com]
- To cite this document: BenchChem. [(Z)-Rilpivirine-d4 certificate of analysis and purity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15580697#z-rilpivirine-d4-certificate-of-analysis-and-purity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com